

# Application Notes and Protocols for Functionalizing Gold Nanoparticles with HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH

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## Compound of Interest

Compound Name: HS-Peg10-CH<sub>2</sub>CH<sub>2</sub>cooh

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## Introduction

Gold nanoparticles (AuNPs) are versatile platforms in biomedical research and drug delivery due to their unique physicochemical properties, including surface plasmon resonance and ease of surface modification.[1] Functionalization of AuNPs with biocompatible ligands is crucial for their in vivo stability and for creating targeted nanocarriers. Poly(ethylene glycol) (PEG) is a widely used surface coating to prevent protein adsorption, reduce clearance by the immune system, and increase circulation time.[2][3] Specifically, heterobifunctional PEG linkers, such as **HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH**, which possess a thiol group (-SH) for strong covalent attachment to the gold surface and a terminal carboxylic acid group (-COOH) for subsequent bioconjugation, are of great interest.[4]

This document provides a detailed protocol for the functionalization of gold nanoparticles with **HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH** via a ligand exchange reaction. The protocol covers the synthesis of citrate-stabilized AuNPs, the ligand exchange procedure, and characterization of the resulting carboxylated PEG-functionalized AuNPs.

## Experimental Protocols

## Synthesis of Citrate-Stabilized Gold Nanoparticles (20 nm)

This protocol is adapted from the well-established Turkevich method.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials:

- Tetrachloroauric (III) acid trihydrate ( $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ )
- Trisodium citrate dihydrate ( $\text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \cdot 2\text{H}_2\text{O}$ )
- Deionized (DI) water ( $18.2 \text{ M}\Omega \cdot \text{cm}$ )

Procedure:

- In a meticulously clean flask, bring 100 mL of DI water to a vigorous boil with stirring.
- Rapidly add 1 mL of a 1% (w/v)  $\text{HAuCl}_4$  solution to the boiling water. The solution will be a pale yellow.
- Continue heating and stirring. After approximately 1 minute, quickly add 2 mL of a 1% (w/v) trisodium citrate solution.
- The solution color will change from yellow to blue and finally to a deep red, indicating the formation of AuNPs.[\[8\]](#)
- Continue boiling and stirring for an additional 15 minutes to ensure the reaction is complete.
- Allow the solution to cool to room temperature.
- Characterize the synthesized AuNPs using UV-Vis spectroscopy (a characteristic surface plasmon resonance peak should be observed around 520 nm for ~20 nm particles) and Transmission Electron Microscopy (TEM) to confirm size and morphology.[\[9\]](#)[\[10\]](#)

## Functionalization with HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH

This procedure utilizes a ligand exchange reaction to replace the citrate ions on the AuNP surface with the thiol-terminated PEG ligand.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

#### Materials:

- Citrate-stabilized gold nanoparticles (as prepared above)
- **HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH**
- Phosphate-buffered saline (PBS), pH 7.4
- Deionized (DI) water

#### Procedure:

- Prepare a 1 mM stock solution of **HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH** in DI water.
- To 10 mL of the citrate-stabilized AuNP solution, add the **HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH** stock solution to a final concentration of 100  $\mu$ M. This represents a significant molar excess of the PEG ligand relative to the surface gold atoms.
- Gently mix the solution and allow it to react for 12-24 hours at room temperature with gentle stirring to facilitate the ligand exchange process.<sup>[3]</sup>
- After incubation, the functionalized AuNPs need to be purified to remove excess unbound PEG ligand. Centrifuge the solution at a speed sufficient to pellet the AuNPs (e.g., 12,000 x g for 30 minutes for ~20 nm particles).
- Carefully remove the supernatant containing the unbound ligand.
- Resuspend the nanoparticle pellet in 10 mL of fresh PBS (pH 7.4). Sonication may be used briefly if the pellet is difficult to resuspend.
- Repeat the centrifugation and resuspension steps at least two more times to ensure complete removal of excess ligand.
- After the final wash, resuspend the purified **HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH** functionalized AuNPs in the desired buffer (e.g., PBS) for storage at 4°C.

## Characterization and Data Presentation

The successful functionalization of AuNPs with **HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH** should be confirmed by a suite of characterization techniques. Below are tables summarizing typical quantitative data expected before and after functionalization.

Table 1: Physicochemical Properties of AuNPs Before and After Functionalization

Parameter	Citrate-Stabilized AuNPs	HS-PEG10-COOH AuNPs	Technique
Core Diameter (nm)	20 ± 2	20 ± 2	TEM
Hydrodynamic Diameter (nm)	~25	~45	DLS
Zeta Potential (mV)	-30 to -50	-40 to -60 (at pH 7.4)	DLS
SPR λ <sub>max</sub> (nm)	~520	~525-530	UV-Vis Spectroscopy

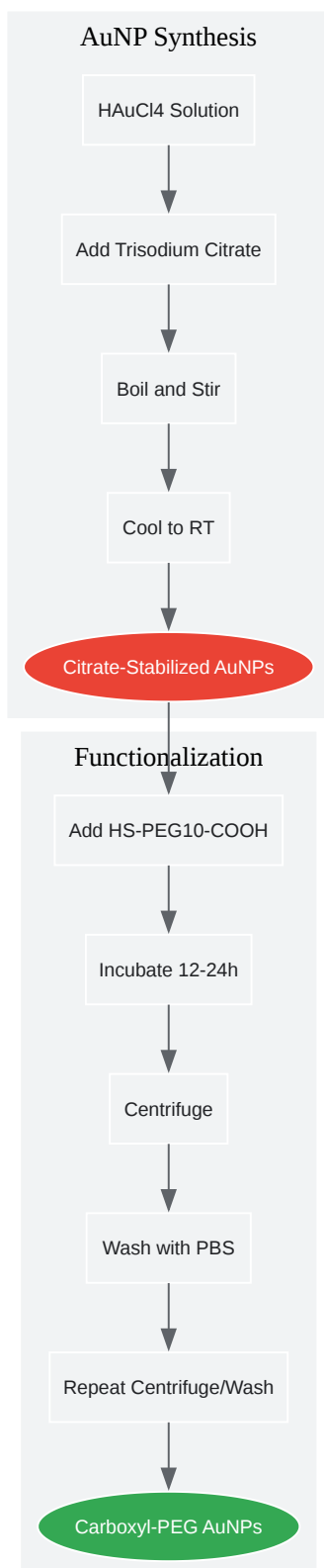
Note: The hydrodynamic diameter increases significantly due to the PEG layer and the associated water molecules. The zeta potential becomes more negative due to the deprotonated carboxylic acid groups at neutral pH.[\[15\]](#) The slight red-shift in the SPR peak is indicative of the change in the local dielectric environment of the nanoparticle surface.[\[15\]](#)

Table 2: Stability of Functionalized Gold Nanoparticles

Condition	Citrate-Stabilized AuNPs	HS-PEG10-COOH AuNPs	Observation
High Salt (e.g., 1 M NaCl)	Aggregation (color change to blue/grey)	Stable (no color change)	Visual & UV-Vis
Biological Media (e.g., 10% FBS)	Aggregation over time	Stable	DLS & UV-Vis
pH Range	Stable pH 6-8	Stable over a wider pH range	DLS & UV-Vis

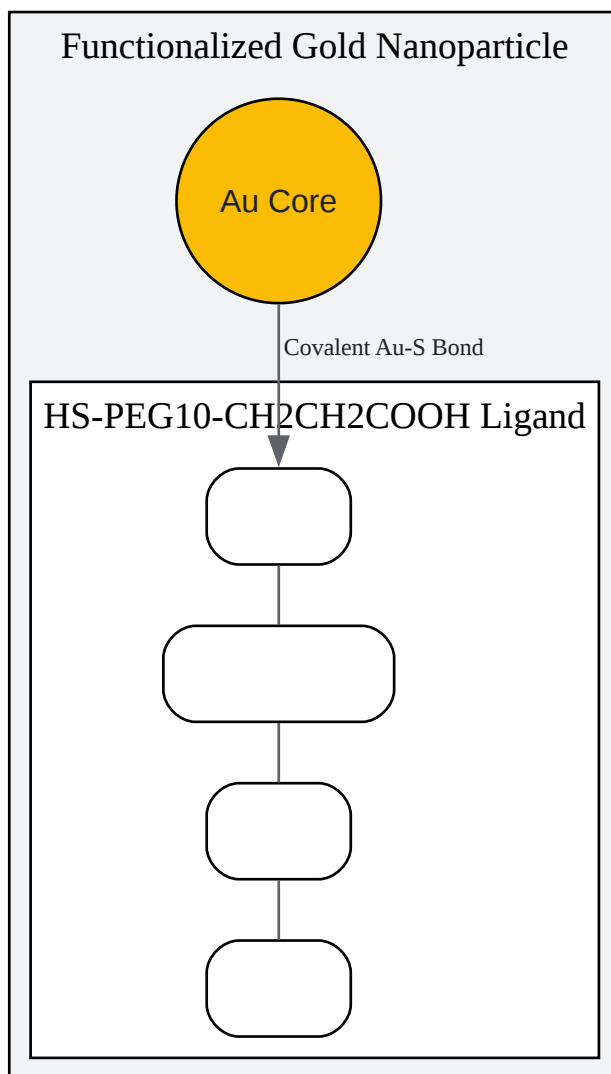
Note: PEGylation significantly enhances the colloidal stability of gold nanoparticles in high ionic strength solutions and complex biological media.[\[4\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

## Visualizations



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Caption: Experimental workflow for the synthesis and functionalization of gold nanoparticles.



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Caption: Structure of a gold nanoparticle functionalized with **HS-PEG10-CH<sub>2</sub>CH<sub>2</sub>COOH**.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Nanopartz All About PEG Gold Nanoparticles [[nanopartz.com](https://nanopartz.com)]
- 3. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 4. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 5. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 6. Surface Functionalization of Gold Nanoparticles Using Alkyne Derivatives: Applications in Chemical Sensing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 7. WO2007122259A1 - Functionalization of gold nanoparticles with oriented proteins. application to the high-density labelling of cell membranes - Google Patents [[patents.google.com](https://patents.google.com)]
- 8. [krishisanskriti.org](https://krishisanskriti.org) [[krishisanskriti.org](https://krishisanskriti.org)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. [inbs.med.utoronto.ca](https://inbs.med.utoronto.ca) [[inbs.med.utoronto.ca](https://inbs.med.utoronto.ca)]
- 11. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 12. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 13. A highly efficient ligand exchange reaction on gold nanoparticles: preserving their size, shape and colloidal stability - RSC Advances (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 14. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 15. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 16. [jufgnsnsm.ut.ac.ir](https://jufgnsnsm.ut.ac.ir) [[jufgnsnsm.ut.ac.ir](https://jufgnsnsm.ut.ac.ir)]
- 17. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 18. Poly(ethylene glycol)- and carboxylate-functionalized gold nanoparticles using polymer linkages: single-step synthesis, high stability, and plasmonic detection of proteins - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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